

Application of ROS 234 in neuroscience research models.

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Oxygen Species (ROS) are critical signaling molecules in normal physiological processes. However, their overproduction leads to oxidative stress, a key pathological mechanism in a range of neurodegenerative diseases and acute neuronal injuries.[1][2][3] Oxidative stress contributes to neuronal damage in conditions such as Alzheimer's disease, Parkinson's disease, and ischemic stroke.[1][3][4][5] ROS 234 is a novel, potent, and selective modulator of intracellular ROS production. These application notes provide detailed protocols for utilizing ROS 234 in various in vitro and in vivo neuroscience research models to investigate its neuroprotective potential.

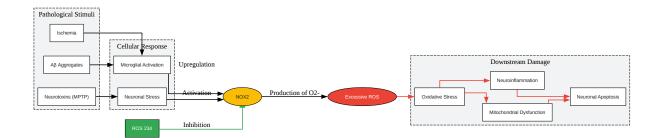
Mechanism of Action

ROS 234 is a cell-permeable small molecule designed to suppress excessive ROS production by specifically inhibiting NADPH oxidase 2 (NOX2), a key enzymatic source of ROS in microglia and neurons during neuroinflammation and excitotoxicity.[6][7][8] By reducing the generation of superoxide radicals, **ROS 234** helps to mitigate downstream oxidative damage to lipids, proteins, and DNA, thereby preserving neuronal integrity and function.[1][3]

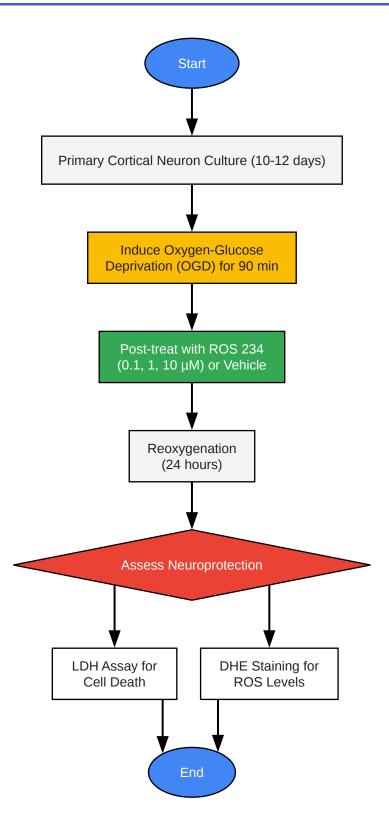


Signaling Pathway of ROS 234 in Neuroprotection

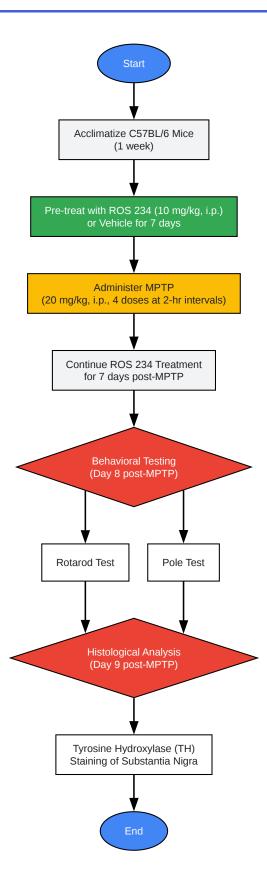




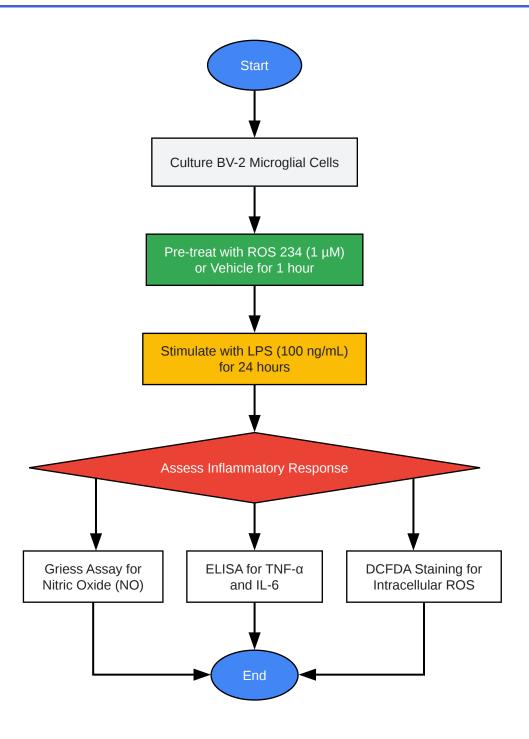












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